

KX1-004 preparation stock solution

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: KX1-004

Cat. No.: S548109

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Chemical Profile of KX1-004

The table below summarizes the fundamental chemical and solubility information for **KX1-004** necessary for solution preparation [1] [2] [3].

| Property | Description |
|-----------------------|--|
| CAS Number | 518058-84-9 [1] [4] [3] |
| Molecular Formula | C ₁₆ H ₁₃ FN ₂ O ₂ [1] [5] [3] |
| Molecular Weight | 284.29 g/mol [1] [5] [3] |
| Solubility in DMSO | ~57-100 mg/mL (200.49-351.75 mM) [1] [2] |
| Solubility in Ethanol | ~29 mg/mL (with gentle warming and sonication) [5] [2] |
| Solubility in Water | Insoluble [5] [2] |

Preparation of Stock Solutions

Standard Stock Solution (for in vitro use)

A common preparation method is to dissolve **KX1-004** in DMSO to create a concentrated stock solution.

- **Calculation:** Determine the mass of compound needed for your desired concentration and volume. For example, to prepare 1 mL of a 50 mM stock solution:
 - $\text{Mass (mg)} = (50 \text{ mmol/L} \times 0.001 \text{ L}) \times 284.29 \text{ g/mol} = 14.21 \text{ mg}$.
- **Weighing:** Accurately weigh out the calculated mass of **KX1-004** powder.
- **Dissolution:** Transfer the powder to a clean vial and add the required volume of anhydrous DMSO (e.g., 1 mL). **Note:** DMSO is hygroscopic and can absorb water from the atmosphere, which may affect solubility. Use a freshly opened container for best results [1].
- **Mixing:** Vortex the solution and/or use a ultrasonic water bath to aid in dissolving the solid completely until a clear solution is obtained [3].
- **Aliquoting and Storage:** Aliquot the stock solution into tightly sealed vials to avoid repeated freeze-thaw cycles. While one source suggests aliquots can be stored at -20°C for up to one month [4], suppliers typically recommend **storing the solution at -80°C for 1 year or at -20°C for 1 year** [1] [3].

In Vivo Formulation

For animal studies, the DMSO stock solution must be further diluted with biocompatible solvents. The following protocol is recommended for a final working concentration of 2 mg/mL (7.04 mM) [3]:

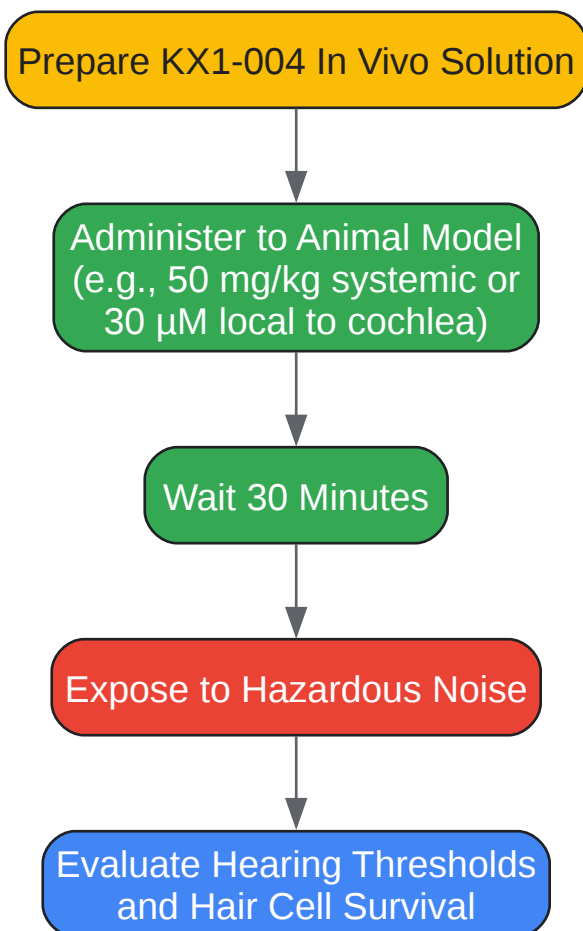
- **Prepare DMSO Master Liquid:** First, dissolve **KX1-004** powder in a small volume of DMSO to create a concentrated solution (e.g., 40 mg/mL) [3].
- **Sequential Dilution:** For 1 mL of final in vivo solution, combine the solvents in the following order, ensuring the mixture is clear before adding the next component [3]:
 - **100 µL** of DMSO master liquid (from step 1).
 - **400 µL** of PEG300. Mix well.
 - **50 µL** of Tween 80. Mix well.
 - **450 µL** of saline (0.9% sodium chloride). Mix well until clear.
- **Alternative Formulation:** Another cited protocol uses 10% DMSO + 90% Corn Oil. Dissolve the drug in DMSO first, then mix thoroughly with Corn Oil [1].
- **Usage:** It is recommended to prepare and use the in vivo working solution on the same day [3].

Experimental Application in Hearing Loss Research

KX1-004 has been investigated preclinically for preventing noise-induced hearing loss (NIHL). The table below summarizes key experimental details from these studies [6] [7].

| Parameter | Experimental Details |
|-----------------------------|---|
| Animal Model | Chinchilla [6] [7] |
| Primary Mechanism | Non-ATP competitive inhibitor of Src-protein tyrosine kinase (Src-PTK) with an IC ₅₀ of 40 µM [1] [7] [2]. |
| Dosage (In vivo) | Effective against noise exposure at 50 mg/kg [1]. |
| Local Application (Cochlea) | 30 µM solution applied to the round window membrane 30 minutes prior to noise exposure [6] [7]. |
| Key Findings | Significant protection against noise-induced temporary and permanent hearing threshold shifts and outer hair cell loss [6] [7] [5]. |

The following diagram illustrates the general workflow for the in vivo application of **KX1-004** in an otoprotection study:



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Important Handling Notes

- **For Research Use Only:** **KX1-004** is intended for research purposes and is not for diagnostic or therapeutic use [1] [3].
- **Quality Control:** It is good practice to verify the purity of the compound batch you receive, which is typically >99% [2] [3].
- **Stability:** When stored properly as a powder at -20°C, the product is typically stable for at least 2-3 years [1] [4].

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Address: Ontario, CA 91761, United States

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